Proper Disposal of SPI-112Me: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name:	*SPI-112Me*
CAS No.:	*1243685-62-2*
Cat. No.:	*B560440*

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For researchers, scientists, and drug development professionals, the proper disposal of investigational compounds like **SPI-112Me** is a critical component of laboratory safety and environmental responsibility. This document provides essential guidance on the safe handling and disposal of **SPI-112Me**, a prodrug of the SHP2 phosphatase inhibitor, SPI-112. Adherence to these procedures is vital to mitigate risks to personnel and the environment.

Immediate Safety and Hazard Information

According to its Safety Data Sheet (SDS), **SPI-112Me** is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.[1] Therefore, preventing its release into the environment is of paramount importance.

Key Hazard and Precautionary Data:

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Hazard Statement	Precautionary Statement
H302: Harmful if swallowed.	P264: Wash skin thoroughly after handling.
H410: Very toxic to aquatic life with long lasting effects.	P270: Do not eat, drink or smoke when using this product.
P273: Avoid release to the environment.	
P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.	
P330: Rinse mouth.	
P391: Collect spillage.	
P501: Dispose of contents/ container to an approved waste disposal plant.[1]	

Step-by-Step Disposal Protocol for **SPI-112Me**

The following procedures are based on general best practices for the disposal of hazardous investigational drugs in a laboratory setting.[2][3][4] Always consult and adhere to your institution's specific Environmental Health and Safety (EHS) guidelines.

Step 1: Container Selection and Labeling

- Select a compatible, leak-proof waste container. The original container or a designated hazardous waste container is appropriate.
- Affix a "HAZARDOUS WASTE" label to the container.
- On the label, clearly identify the contents as "**SPI-112Me**" and include the full chemical name. Avoid abbreviations.
- Include the name of the Principal Investigator (PI), the laboratory location (building and room number), and a contact phone number.

Step 2: Waste Accumulation and Storage

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- Store the waste container in a designated and properly labeled Satellite Accumulation Area (SAA). The SAA should be at or near the point of waste generation.
- Ensure the waste container is kept closed at all times, except when adding waste.
- Do not mix **SPI-112Me** waste with other waste streams unless explicitly permitted by your institution's EHS office.

Step 3: Arranging for Disposal

- Once the waste container is full or ready for disposal, contact your institution's EHS office to schedule a pickup.
- Complete any required waste disposal request forms accurately and completely.
- EHS will arrange for the transport of the waste to an approved hazardous waste disposal facility, typically for incineration in compliance with EPA regulations.

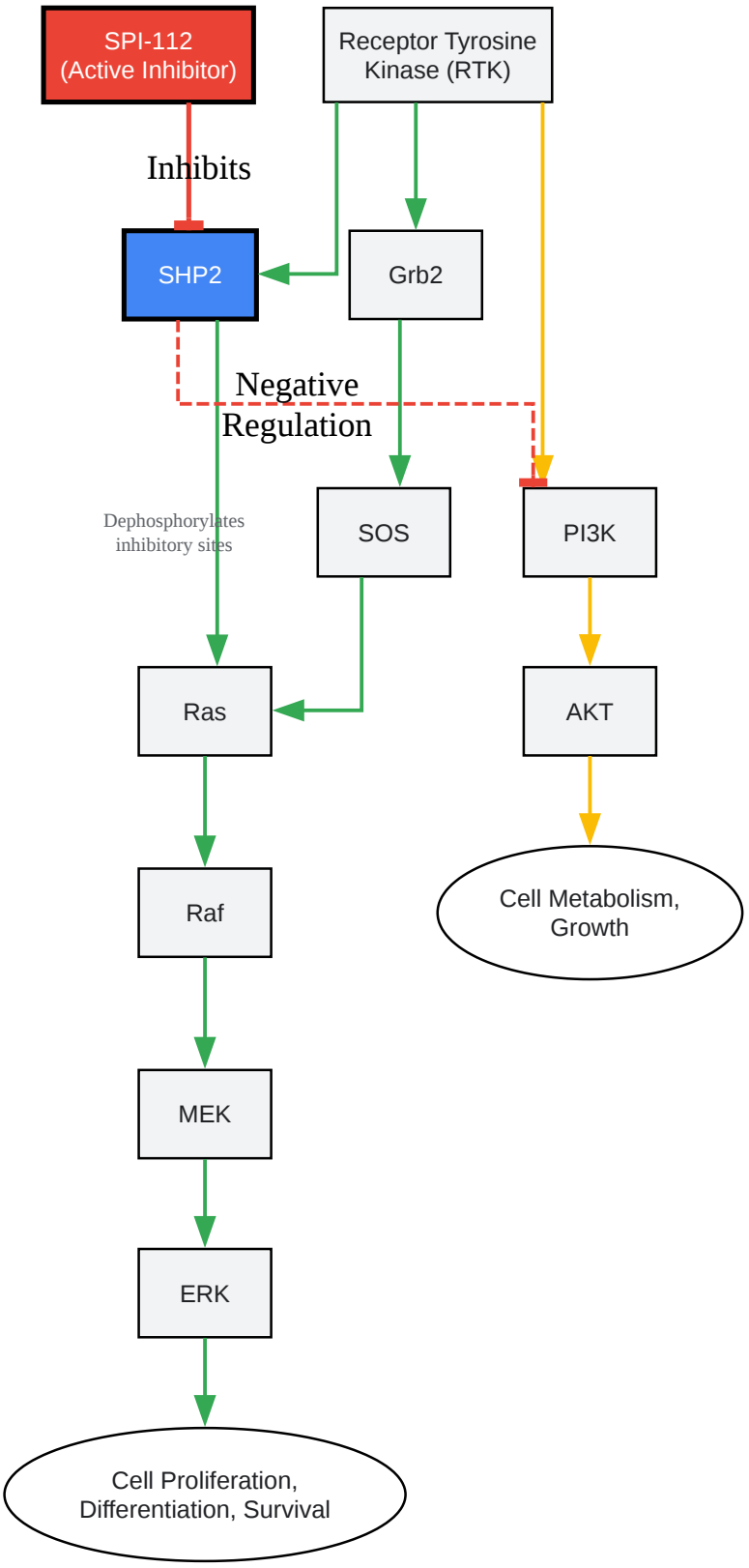
Step 4: Spill Management

- In the event of a spill, prevent further leakage or spillage.
- Keep the material away from drains and water courses.
- Absorb the spill with a liquid-binding material such as diatomite or universal binders.
- Collect the contaminated absorbent material into a designated hazardous waste container and dispose of it following the procedures outlined above.
- Decontaminate surfaces and equipment by scrubbing with alcohol.

Visualizing Key Processes

To further aid in understanding the context of **SPI-112Me**'s use and disposal, the following diagrams illustrate a relevant biological pathway and a typical experimental workflow.

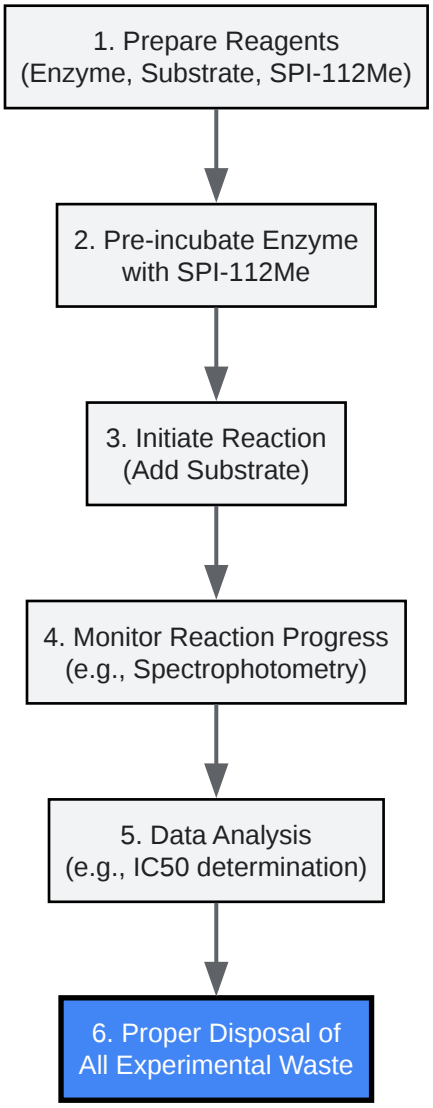
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Caption: Simplified SHP2 signaling pathway and the inhibitory action of SPI-112.

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Caption: General experimental workflow for an in vitro enzyme inhibition assay.

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